Acreozast: Application Notes and Protocols for Experimental Use

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Compound of Interest	
Compound Name:	*Acreozast*
CAS No.:	*123548-56-1*
Cat. No.:	*B1665452*

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Introduction

Acreozast, also known as TYB-2285, is an investigational drug identified as a Vascular Cell Adhesion Molecule-1 (VCAM-1) inhibitor and a histamine release inhibitor.[1] These properties suggest its potential therapeutic application in inflammatory and allergic conditions such as asthma and atopic dermatitis. This document provides detailed application notes and protocols for the dissolution and preparation of **Acreozast** for in vitro experimental use, based on available data and standard laboratory practices.

Chemical Properties

A summary of the key chemical properties of **Acreozast** is provided in the table below.

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Property	Value
Synonyms	TYB-2285, 3,5-bis(acetoxyacetylamino)-4-chlorobenzonitrile
Molecular Formula	$C_{15}H_{14}ClN_3O_6$
Molecular Weight	367.74 g/mol
Appearance	Solid

Data Presentation: In Vitro Experimental Parameters

The following table summarizes the known quantitative data for the use of **Acreozast** in in vitro experiments.

Parameter	Value	Reference
Effective Concentration Range	10^{-7} M to 10^{-4} M	[1]
Cell Type	Splenic Lymphocytes	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General Practice
Recommended Final DMSO Concentration in Media	≤ 0.1%	General Practice

Experimental Protocols

Protocol 1: Dissolving **Acreozast** and Preparing a Stock Solution

Objective: To prepare a high-concentration stock solution of **Acreozast** for subsequent dilution in cell culture media.

Materials:

- **Acreozast** powder
- Dimethyl Sulfoxide (DMSO), cell culture grade

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- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Determine the required amount of **Acreozast**: Based on its molecular weight (367.74 g/mol), calculate the mass of **Acreozast** needed to prepare a stock solution of the desired molarity (e.g., 10 mM or 100 mM).
- Weigh the **Acreozast** powder: Carefully weigh the calculated amount of **Acreozast** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of DMSO to the microcentrifuge tube to achieve the desired stock solution concentration.
- Dissolve the compound: Vortex the tube vigorously until the **Acreozast** powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary.
- Sterilization: As **Acreozast** solutions are likely heat-labile, sterilization should be performed by filtering the stock solution through a 0.22 µm syringe filter into a sterile tube.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparing Working Solutions for Cell Culture Experiments

Objective: To dilute the **Acreozast** stock solution to the final desired experimental concentrations in cell culture medium.

Materials:

- **Acreozast** stock solution (from Protocol 1)

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- Pre-warmed complete cell culture medium
- Sterile conical tubes or multi-well plates
- Calibrated micropipettes

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the **Acreozast** stock solution at room temperature.
- Calculate the required volume of stock solution: Determine the volume of the stock solution needed to achieve the final desired concentration in your cell culture experiment.
- Serial Dilution (Recommended): It is recommended to perform serial dilutions to achieve the final low concentrations (e.g., in the 10^{-7} M to 10^{-4} M range).
  - Prepare an intermediate dilution by adding a small volume of the stock solution to a larger volume of pre-warmed cell culture medium.
  - From this intermediate dilution, prepare the final working concentrations by further diluting in the cell culture medium.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Addition to Cells: Add the prepared working solutions of **Acreozast** to your cell cultures and proceed with your experimental incubation.

Mandatory Visualizations

Signaling Pathways

// Nodes **Acreozast** [label="**Acreozast**", fillcolor="#EA4335", fontcolor="#FFFFFF"]; VCAM1 [label="VCAM-1", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Rac1 [label="Rac-1", fillcolor="#FBBC05", fontcolor="#202124"]; NOX2 [label="NOX2", fillcolor="#FBBC05", fontcolor="#202124"]; ROS [label="ROS (H_2O_2)", fillcolor="#FBBC05", fontcolor="#202124"];

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MMPs [label="MMPs", fillcolor="#34A853", fontcolor="#FFFFFF"]; PKCa [label="PKCα", fillcolor="#34A853", fontcolor="#FFFFFF"]; PTP1B [label="PTP1B", fillcolor="#34A853", fontcolor="#FFFFFF"]; Leukocyte_Transmigration [label="Leukocyte\nTransendothelial\nMigration", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"];

// Edges **Acreozast** -> VCAM1 [label="Inhibits", color="#EA4335", fontcolor="#202124"]; VCAM1 -> Rac1 [color="#4285F4", fontcolor="#202124"]; Rac1 -> NOX2 [color="#4285F4", fontcolor="#202124"]; NOX2 -> ROS [color="#4285F4", fontcolor="#202124"]; ROS -> MMPs [color="#4285F4", fontcolor="#202124"]; ROS -> PKCa [color="#4285F4", fontcolor="#202124"]; PKCa -> PTP1B [color="#4285F4", fontcolor="#202124"]; {MMPs, PTP1B} -> Leukocyte_Transmigration [color="#4285F4", fontcolor="#202124"]; }

Caption: VCAM-1 Signaling Pathway Inhibition by **Acreozast**.

// Nodes Allergen [label="Allergen", shape=invhouse, fillcolor="#FBBC05", fontcolor="#202124"]; IgE [label="IgE", fillcolor="#FBBC05", fontcolor="#202124"]; Mast_Cell [label="Mast Cell", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"]; Signal_Transduction [label="Signal\nTransduction", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Ca_Influx [label="Ca^{2+} Influx", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Histamine_Release [label="Histamine\nRelease", shape=invhouse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; **Acreozast** [label="**Acreozast**", fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Allergen -> IgE [color="#202124", fontcolor="#202124"]; IgE -> Mast_Cell [label="Binds to", color="#202124", fontcolor="#202124"]; Mast_Cell -> Signal_Transduction [color="#202124", fontcolor="#202124"]; Signal_Transduction -> Ca_Influx [color="#202124", fontcolor="#202124"]; Ca_Influx -> Histamine_Release [color="#202124", fontcolor="#202124"]; **Acreozast** -> Signal_Transduction [label="Inhibits", color="#34A853", fontcolor="#202124"]; }

Caption: General Mechanism of Histamine Release Inhibition.

Experimental Workflow

// Nodes Start [label="Start: **Acreozast** Powder", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"]; Dissolve [label="Dissolve in DMSO\nto make Stock Solution",

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fillcolor="#4285F4", fontcolor="#FFFFFF"]; Store [label="Aliquot and Store\nat -20°C / -80°C", fillcolor="#FBBC05", fontcolor="#202124"]; Dilute [label="Prepare Working Solutions\nin Cell Culture Medium", fillcolor="#34A853", fontcolor="#FFFFFF"]; Treat [label="Treat Cells", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Assay [label="Perform Experimental Assay", shape=ellipse, fillcolor="#F1F3F4", fontcolor="#202124"];

// Edges Start -> Dissolve [color="#202124"]; Dissolve -> Store [color="#202124"]; Store -> Dilute [color="#202124"]; Dilute -> Treat [color="#202124"]; Treat -> Assay [color="#202124"]; }

Caption: Workflow for Preparing **Acreozast** for Experiments.

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References

- 1. The effects of TYB-2285 and its metabolites on lymphocyte responses in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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